

Application Notes and Protocols for the Analytical Quantification of Mebufotenin Benzoate

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Compound of Interest

Compound Name: Mebufotenin benzoate

CAS No.: 282103-25-7

Cat. No.: B15892783

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Introduction

Mebufotenin benzoate, also known as BPL-003, is the benzoate salt of 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT). As an investigational psychedelic compound for mood disorders, its accurate quantification in biological matrices and pharmaceutical formulations is critical for pharmacokinetic, pharmacodynamic, and quality control studies. This document provides detailed application notes and protocols for the analytical quantification of **Mebufotenin benzoate**, focusing on the active moiety, 5-MeO-DMT, and its primary metabolite, bufotenine. The methods described are based on published, validated analytical procedures.

Analytical Methods Overview

The primary methods for the quantification of 5-MeO-DMT and its metabolites are based on liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), which offers high

sensitivity and selectivity. High-performance liquid chromatography (HPLC) with UV detection is also a viable method, particularly for the quantification of the benzoate counter-ion or for 5-MeO-DMT in formulations where high concentrations are expected.

Key Analytical Techniques

- **LC-MS/MS:** This is the gold standard for quantifying low concentrations of Mebufotenin's active moiety (5-MeO-DMT) and its metabolites in biological fluids like plasma, serum, and urine.^[1] The high selectivity of tandem mass spectrometry minimizes interference from complex biological matrices.
- **HPLC-UV:** This technique can be employed for the analysis of the benzoate component or for quality control of **Mebufotenin benzoate** in pharmaceutical preparations. It is a robust and widely available method.

Data Presentation: Quantitative Method Performance

The following tables summarize the performance characteristics of relevant analytical methods for 5-MeO-DMT, bufotenine, and sodium benzoate.

Table 1: LC-MS/MS Method for 5-MeO-DMT and Bufotenine in Serum^[2]

Parameter	5-MeO-DMT	Bufotenine
Linearity Range	0.90–5,890 ng/mL	2.52–5,510 ng/mL
LLOQ	0.90 ng/mL	2.52 ng/mL
Intra-day Precision (%CV)	< 15%	< 15%
Inter-day Precision (%CV)	< 15%	< 15%
Accuracy	Within 15%	Within 15%
Recovery	> 75%	> 75%
Internal Standard	5-Methyl-N,N-dimethyltryptamine (5-Me-DMT)	5-Methyl-N,N-dimethyltryptamine (5-Me-DMT)

Table 2: HPLC-UV Method for Sodium Benzoate in Beverages[3]

Parameter	Sodium Benzoate
Linearity Range	50–450 ng/mL
Limit of Detection (LOD)	61 pg/mL
Limit of Quantification (LOQ)	203 pg/mL
Relative Standard Deviation (%RSD)	0.66%
Internal Standard	Amoxicillin

Experimental Protocols

Protocol 1: Quantification of 5-MeO-DMT and Bufotenine in Serum by LC-MS/MS

This protocol is adapted from a validated method for the analysis of 5-MeO-DMT and its metabolite, bufotenine, in mouse serum.[2]

1. Sample Preparation (Protein Precipitation)

- To 20 µL of serum sample in a microcentrifuge tube, add 60 µL of acetonitrile containing 10 ng/mL of 5-Me-DMT as an internal standard.
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes.
- Carefully transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

2. Liquid Chromatography Conditions

- LC System: Shimadzu Prominence HPLC or equivalent.
- Column: Phenomenex phenyl-hexyl column (50 × 4.6 mm, 3 µm).
- Mobile Phase A: 0.1% formic acid in water.

- Mobile Phase B: 0.1% formic acid in methanol.
- Flow Rate: 0.8 mL/min.
- Injection Volume: 5 μ L.
- Gradient Elution:
 - 0-1 min: 10% B
 - 1-4 min: 10-90% B
 - 4-6 min: 90% B
 - 6-6.5 min: 90-10% B
 - 6.5-9 min: 10% B
- Total Run Time: 9 minutes.

3. Mass Spectrometry Conditions

- Mass Spectrometer: API 3000 triple-quadrupole mass spectrometer or equivalent.
- Ionization Mode: Positive electrospray ionization (ESI).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - 5-MeO-DMT: m/z 219.2 $\rightarrow$ 174.2
 - Bufotenine: m/z 205.2 $\rightarrow$ 160.2
 - 5-Me-DMT (IS): m/z 203.2 $\rightarrow$ 158.3
- Instrument Parameters: Optimize ion source parameters (e.g., ion spray voltage, temperature, gas flows) and compound-specific parameters (e.g., declustering potential, collision energy) to maximize signal intensity for each analyte.

Protocol 2: Quantification of Sodium Benzoate by HPLC-UV

This protocol is a general method adapted from validated procedures for the analysis of sodium benzoate in food and beverage products.[\[3\]](#)[\[4\]](#)[\[5\]](#)

1. Sample Preparation

- For Liquid Samples (e.g., oral solutions):
 - Dilute the sample with the mobile phase to bring the concentration of sodium benzoate within the calibration range.
 - Filter the diluted sample through a 0.45 µm syringe filter before injection.
- For Solid Samples (e.g., powder for reconstitution):
 - Accurately weigh a portion of the powdered sample and dissolve it in a known volume of mobile phase.
 - Sonicate for 10-15 minutes to ensure complete dissolution.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.

2. High-Performance Liquid Chromatography Conditions

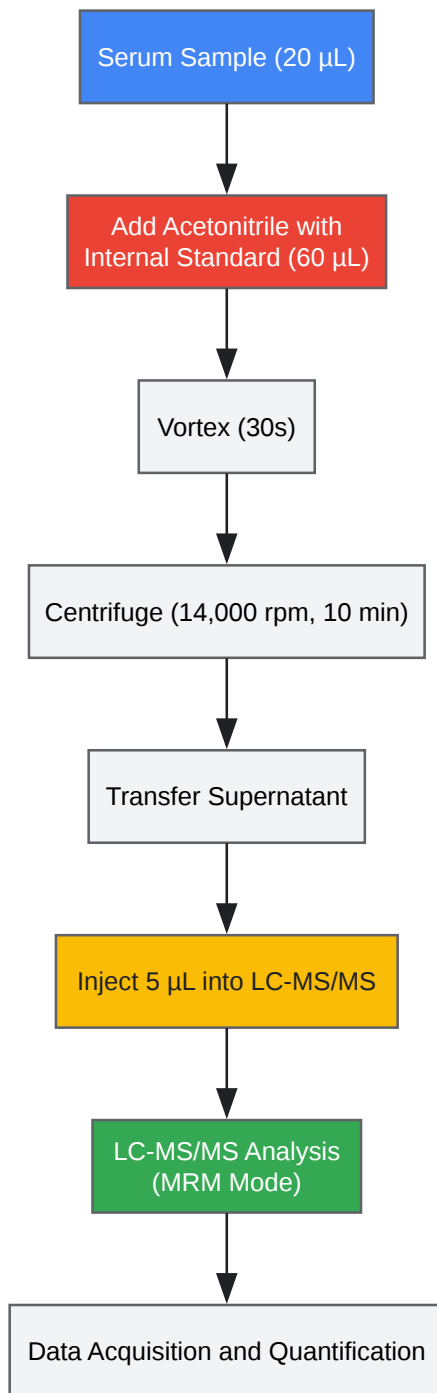
- HPLC System: Standard HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm).
- Mobile Phase: Methanol:Water (70:30, v/v) adjusted to pH 3.45 with glacial acetic acid.[\[3\]](#)
- Flow Rate: 0.45 mL/min.[\[3\]](#)
- Injection Volume: 20 µL.
- Detection Wavelength: 245 nm.[\[3\]](#)

- Column Temperature: Ambient.

Visualizations

Experimental Workflow for LC-MS/MS Analysis

Workflow for 5-MeO-DMT and Bufotenine Quantification

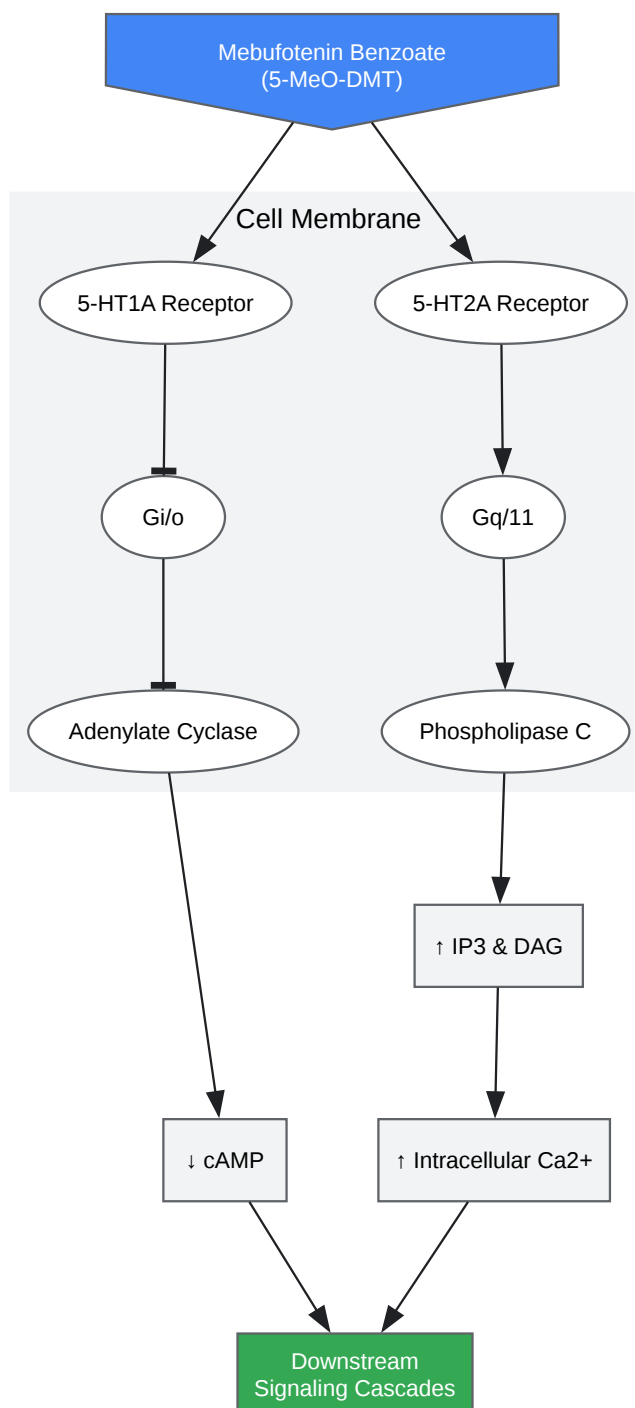


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Caption: Workflow for the quantification of 5-MeO-DMT and bufotenine in serum.

Signaling Pathway of 5-MeO-DMT

Simplified Signaling Pathway of 5-MeO-DMT



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Caption: Simplified signaling pathway of 5-MeO-DMT via 5-HT1A and 5-HT2A receptors.

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References

- 1. Phase 1, placebo-controlled, single ascending dose trial to evaluate the safety, pharmacokinetics and effect on altered states of consciousness of intranasal BPL-003 (5-methoxy-N,N-dimethyltryptamine benzoate) in healthy participants - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 2. Development of a LC-MS/MS method to analyze 5-methoxy-N,N-dimethyltryptamine and bufotenine, and application to pharmacokinetic study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 3. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 4. [myfoodresearch.com](https://www.myfoodresearch.com) [[myfoodresearch.com](https://www.myfoodresearch.com)]
- 5. [ajast.net](https://www.ajast.net) [[ajast.net](https://www.ajast.net)]
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